

Application Notes and Protocols for Recombinant Rat Adrenomedullin in Cell Culture Experiments

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Compound of Interest

Compound Name: Adrenomedullin (rat)

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Introduction

Adrenomedullin (AM) is a potent vasodilatory peptide with a wide range of biological activities, making it a molecule of significant interest in various research fields.^{[1][2]} These application notes provide a comprehensive guide for the use of recombinant rat Adrenomedullin in in vitro cell culture experiments. The protocols detailed below are intended to assist researchers in investigating the multifaceted roles of Adrenomedullin in cellular processes such as proliferation, apoptosis, and signal transduction.

Biological Activity and Applications

Recombinant rat Adrenomedullin is a 52-amino acid peptide that exerts its effects by binding to a heterodimeric receptor complex consisting of the calcitonin receptor-like receptor (CLR) and a receptor activity-modifying protein (RAMP), primarily RAMP2 or RAMP3.^{[1][2]} This interaction initiates a cascade of intracellular signaling events.

Key biological activities and research applications include:

- **Vasodilation:** AM is a potent vasodilator, and its effects on vascular smooth muscle cells and endothelial cells are a primary area of investigation.^{[1][2]}

- **Cell Proliferation and Survival:** AM has been shown to promote cell proliferation and inhibit apoptosis in various cell types, including endothelial progenitor cells and thymocytes.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- **Angiogenesis:** Adrenomedullin plays a role in the formation of new blood vessels, a critical process in development, wound healing, and cancer.
- **Anti-inflammatory and Anti-oxidative Effects:** AM exhibits protective effects by reducing inflammation and oxidative stress.[\[1\]](#)
- **Signal Transduction Research:** As a ligand for a G-protein coupled receptor (GPCR), AM is a valuable tool for studying intracellular signaling pathways.

Data Summary

The following tables summarize quantitative data for the use of recombinant rat Adrenomedullin in various cell culture applications based on published literature.

Table 1: Effective Concentrations of Recombinant Rat Adrenomedullin in Cell Culture

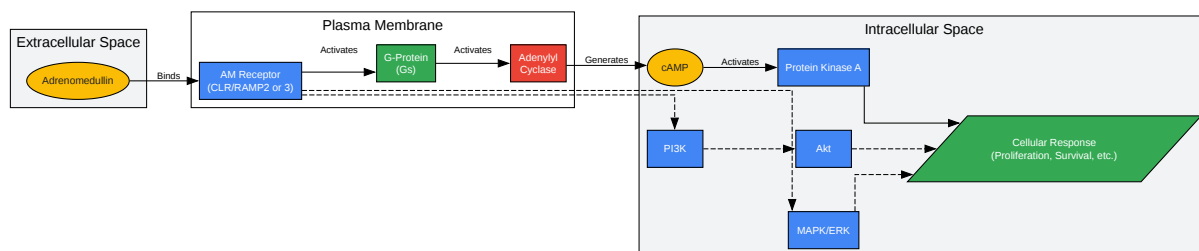
Cell Type	Application	Effective Concentration Range	Reference
Immature Rat Thymocytes	Proliferation & Apoptosis Inhibition	10^{-9} to 10^{-7} M	[5]
Rat Vascular Smooth Muscle Cells	cAMP Formation	$EC_{50} \approx 10^{-8}$ M	[6]
Rat A7r5 Cells (Thoracic Aorta Smooth Muscle)	Attenuation of Inflammation/Oxidative Stress	10 nM	[7]
Rat Dorsal Root Ganglion Neurons	Neuroprotection	25 nM	[8]

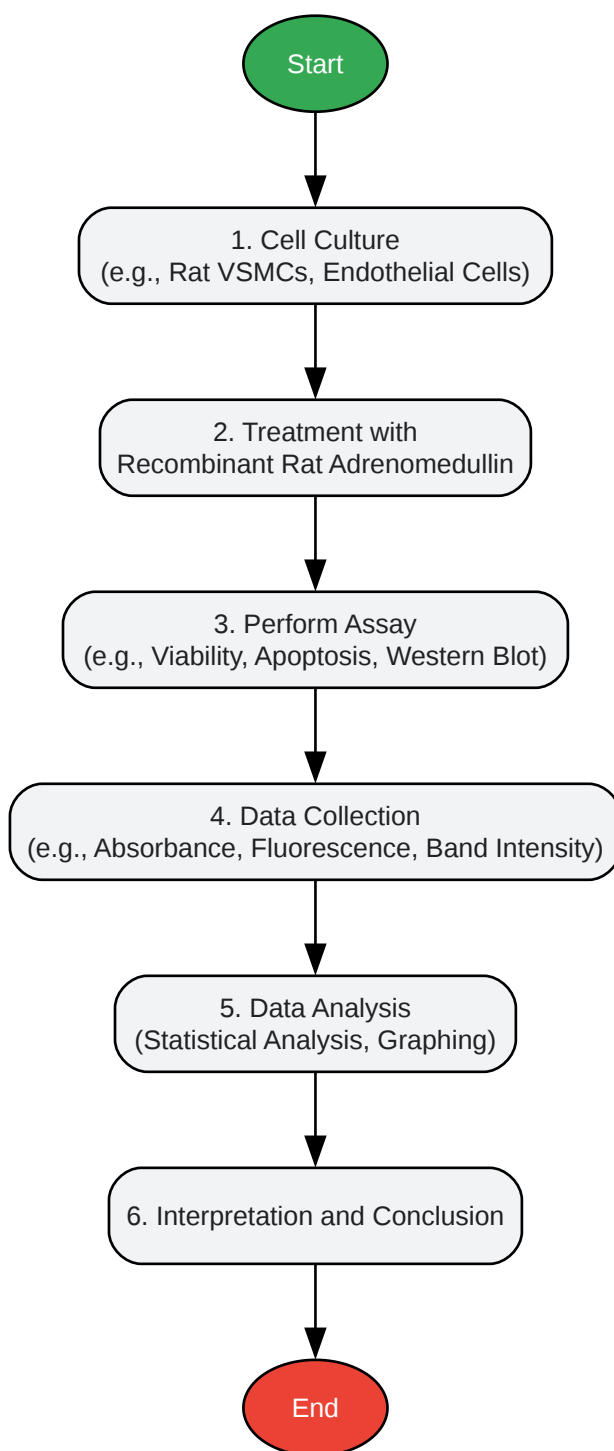
Table 2: Adrenomedullin Receptor Binding Affinity

Cell Type	Ligand	Binding Affinity (Kd)	Reference
Rat Vascular Smooth Muscle Cells	[¹²⁵ I]rAM	1.3 x 10 ⁻⁸ M	[6]

Signaling Pathways

Adrenomedullin binding to its receptor complex primarily activates the Gs alpha subunit of the G-protein, leading to the activation of adenylyl cyclase and a subsequent increase in intracellular cyclic AMP (cAMP).[1][2] This in turn activates Protein Kinase A (PKA). Additionally, AM can activate other significant signaling cascades, including the PI3K/Akt and MAPK/ERK pathways.[9]





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